

physical properties of enantiopure 2-butanol

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Compound of Interest

Compound Name: (-)-2-Butanol

Cat. No.: B080176

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An In-depth Technical Guide to the Physical Properties of Enantiopure 2-Butanol

Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Butanol (sec-butanol) is a chiral secondary alcohol with the chemical formula $C_4H_{10}O$. The presence of a stereocenter at the second carbon atom means it exists as a pair of enantiomers: (R)-(-)-2-butanol and (S)-(+)-2-butanol. Enantiomers are non-superimposable mirror images that exhibit identical physical properties such as melting point, boiling point, and density.^{[1][2][3]} However, they are distinguished by their interaction with plane-polarized light, a property known as optical activity.^{[1][2]} One enantiomer rotates the light in a clockwise direction (dextrorotatory, "+"), while the other rotates it in an equal but opposite counterclockwise direction (levorotatory, "-").^[1] This guide provides a detailed overview of the core physical properties of the enantiopure forms of 2-butanol, along with the experimental protocols for their determination.

Core Physical Properties

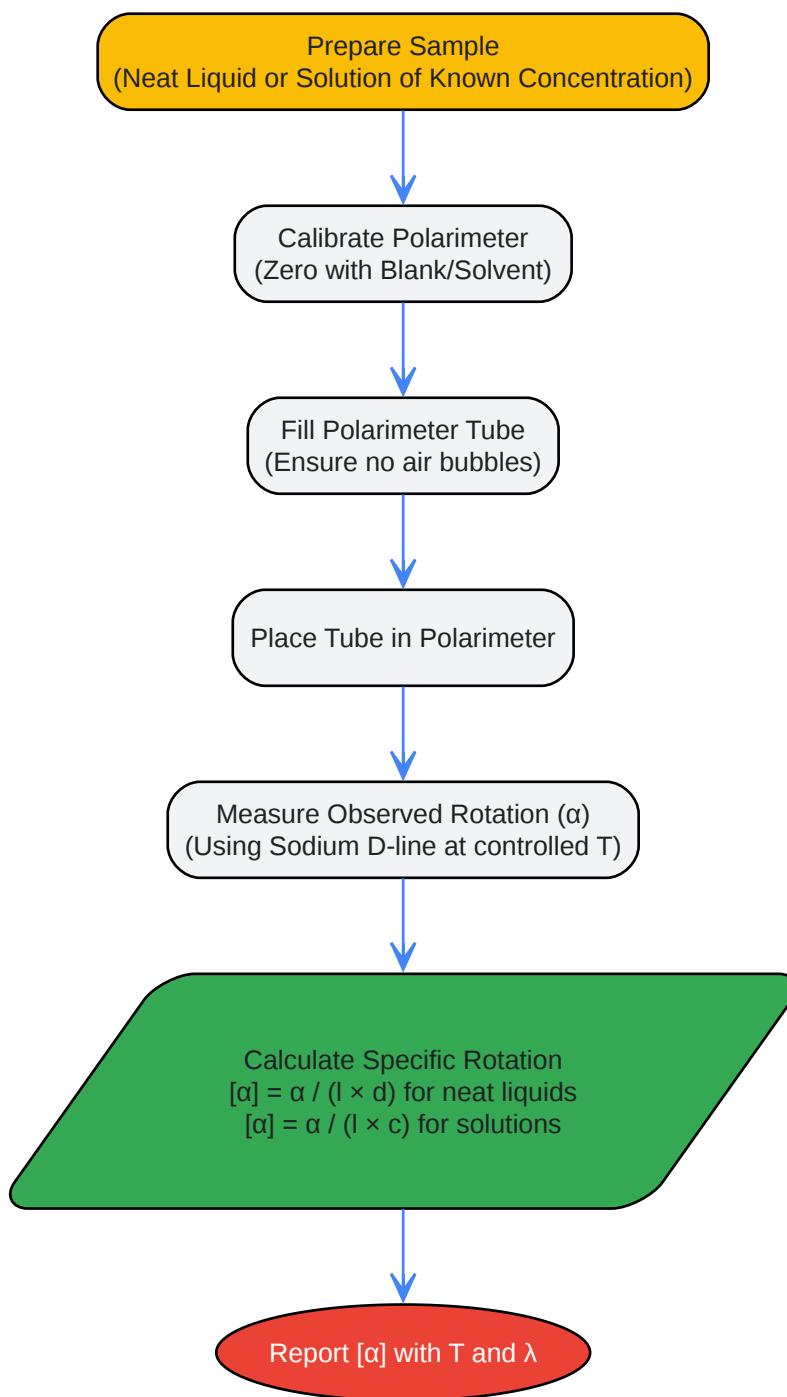
The fundamental physical properties of (R)-(-)-2-butanol and (S)-(+)-2-butanol are summarized below. As enantiomers, their scalar properties are identical, while their optical rotations are equal in magnitude but opposite in sign.

Data Presentation: Quantitative Properties of 2-Butanol Enantiomers

Physical Property	(R)-(-)-2-Butanol	(S)-(+)-2-Butanol	Racemic (±)-2-Butanol
CAS Number	14898-79-4[4]	4221-99-2[5][6]	78-92-2[7]
Molecular Weight	74.12 g/mol [4][5]	74.12 g/mol [4][5]	74.12 g/mol [7]
Melting Point	-114 °C to -115 °C[7] [8][9]	-114 °C[6][8]	-114.7 °C to -115 °C[7][8][9][10][11]
Boiling Point	97-100 °C[4][12][13] [14]; 99.5 °C[10][11]	99-100 °C[5][6]; 99.5 °C[10][11]	99.5 °C[8][10][11]
Specific Rotation [α]	-13.0° (20°C, neat)[4] [15]; -13.5°[16][17][18]	+13.0° (20°C, neat)[5]; +13.5°[16]	0°
Density	0.807 g/mL (20°C)[4] [12][13][14][15]	0.803 g/mL (25°C)[5] [6]	0.808 g/mL (25°C)[9] [11]
Refractive Index (n _D ²⁰)	1.397[4][12][13][14] [15]	1.397[5][6]	1.397[19]

Mandatory Visualizations

Caption: Relationship between (R) and (S) enantiomers of 2-butanol.



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Caption: Experimental workflow for determining specific rotation.

Experimental Protocols

Detailed methodologies for determining the key physical properties of enantiopure 2-butanol are outlined below.

Determination of Specific Rotation ($[\alpha]$)

This procedure quantifies the extent to which an enantiopure substance rotates plane-polarized light.

- Apparatus: Polarimeter, sodium lamp (D-line, 589.3 nm), polarimeter cell (tube) of a known path length (typically 1.00 dm), volumetric flask, analytical balance.
- Methodology:
 - Instrument Calibration: Turn on the polarimeter and the sodium lamp, allowing them to warm up and stabilize. Fill the polarimeter cell with a blank sample (the solvent used for the solution, or leave empty for a neat liquid air-blank) and place it in the instrument. Set the reading to zero.
 - Sample Preparation (for solutions): Accurately weigh a sample of the enantiopure 2-butanol and dissolve it in a suitable achiral solvent (e.g., ethanol) in a volumetric flask to a precise final volume. Calculate the concentration (c) in g/mL.
 - Measurement:
 - For a neat liquid, carefully fill the polarimeter cell with the enantiopure 2-butanol, ensuring no air bubbles are trapped in the light path.^[20] The density (d) of the liquid must be known or measured separately.
 - For a solution, rinse and fill the cell with the prepared solution.
 - Place the filled cell in the polarimeter.
 - Observe the optical rotation. The analyzer is rotated until the light field appears uniform or at its minimum intensity. Record the observed angle of rotation (α).^[20] Multiple readings are taken and averaged to minimize error.^[21]
 - Calculation: The specific rotation is calculated using the appropriate formula:^[22]

- For a neat liquid: $[\alpha]DT = \alpha / (l \times d)$
- For a solution: $[\alpha]DT = \alpha / (l \times c)$
- Where:
 - T is the temperature in degrees Celsius.
 - D indicates the sodium D-line wavelength.
 - α is the observed rotation in degrees.
 - l is the path length of the cell in decimeters (dm).
 - d is the density of the neat liquid in g/mL.
 - c is the concentration of the solution in g/mL.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Apparatus: Thiele tube or micro-distillation apparatus, thermometer, heating source (oil bath or heating mantle), small test tube, and capillary tube (sealed at one end).
- Methodology (Thiele Tube Micro-Method):
 - Attach a small test tube containing 0.5-1 mL of the 2-butanol sample to a thermometer using a rubber band.[\[23\]](#)
 - Place a capillary tube, sealed end up, inside the test tube so that its open end is submerged in the liquid.[\[23\]](#)
 - Place the entire assembly into a Thiele tube containing a high-boiling-point oil (e.g., mineral oil), ensuring the sample is level with the upper arm of the tube.[\[24\]](#)
 - Gently heat the side arm of the Thiele tube with a small flame or other heat source.[\[23\]](#)[\[24\]](#) Convection currents will ensure uniform heating.

- As the temperature rises, air will be expelled from the capillary tube. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.[\[23\]](#)[\[24\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[\[23\]](#)[\[24\]](#)[\[25\]](#) Record this temperature. It is also crucial to record the atmospheric pressure at the time of measurement.

Determination of Refractive Index (n)

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic constant for a pure compound at a specific temperature and wavelength.

- Apparatus: Abbe refractometer, constant temperature water bath, light source (typically integrated, using the sodium D-line), and a dropper.
- Methodology:
 - Calibration and Cleaning: Turn on the refractometer and allow it to come to the desired temperature (typically 20.0 °C), using a circulating water bath for temperature control. Clean the surfaces of the upper and lower prisms with a soft tissue moistened with a suitable solvent (e.g., ethanol or acetone) and allow them to dry completely.[\[26\]](#)[\[27\]](#)
 - Sample Application: Using a clean dropper, place 2-3 drops of the enantiopure 2-butanol onto the surface of the lower prism.[\[26\]](#)[\[27\]](#)
 - Measurement: Close the prisms firmly. Adjust the light source and mirror (if applicable) to illuminate the field of view.
 - Rotate the coarse adjustment knob until the boundary between the light and dark regions appears in the eyepiece.[\[26\]](#)
 - Turn the chromaticity adjustment knob to eliminate any color fringe, resulting in a sharp, clear borderline.[\[28\]](#)

- Use the fine adjustment knob to precisely align the borderline with the center of the crosshairs in the eyepiece.[27][28]
- Read the refractive index value from the instrument's scale, typically to four decimal places. Record the temperature at which the measurement was made.

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